

Biphenyl-4-yl-p-tolyl-methanone: An Overview of Available Technical Data

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Compound of Interest

Compound Name: Biphenyl-4-yl-p-tolyl-methanone

Cat. No.: B3052174

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This document provides a summary of the currently available technical information for the chemical compound **Biphenyl-4-yl-p-tolyl-methanone**. While a comprehensive technical guide with in-depth experimental protocols and biological data is not feasible due to the limited publicly available research, this overview consolidates the existing information.

Chemical Identity

Property	Value
Common Name	Biphenyl-4-yl-p-tolyl-methanone
IUPAC Name	([1,1'-Biphenyl]-4-yl)(4-methylphenyl)methanone
CAS Number	39148-55-5
Molecular Formula	C ₂₀ H ₁₆ O
Molecular Weight	272.34 g/mol

Synthesis and Characterization

Detailed experimental protocols for the synthesis of **Biphenyl-4-yl-p-tolyl-methanone** are not readily available in peer-reviewed scientific literature. However, general synthetic routes for similar diaryl ketones are well-established and would likely involve Friedel-Crafts acylation or

related cross-coupling reactions. Spectroscopic data, such as NMR and IR spectra, which are crucial for structural confirmation, are not extensively published.

Biological Activity and Signaling Pathways

Currently, there is a significant lack of published research on the biological activity of **Biphenyl-4-yl-p-tolyl-methanone**. Searches of scientific databases have not revealed any studies investigating its mechanism of action, potential therapeutic effects, or associated signaling pathways. Therefore, no quantitative data on its biological effects or diagrams of signaling pathways can be provided at this time.

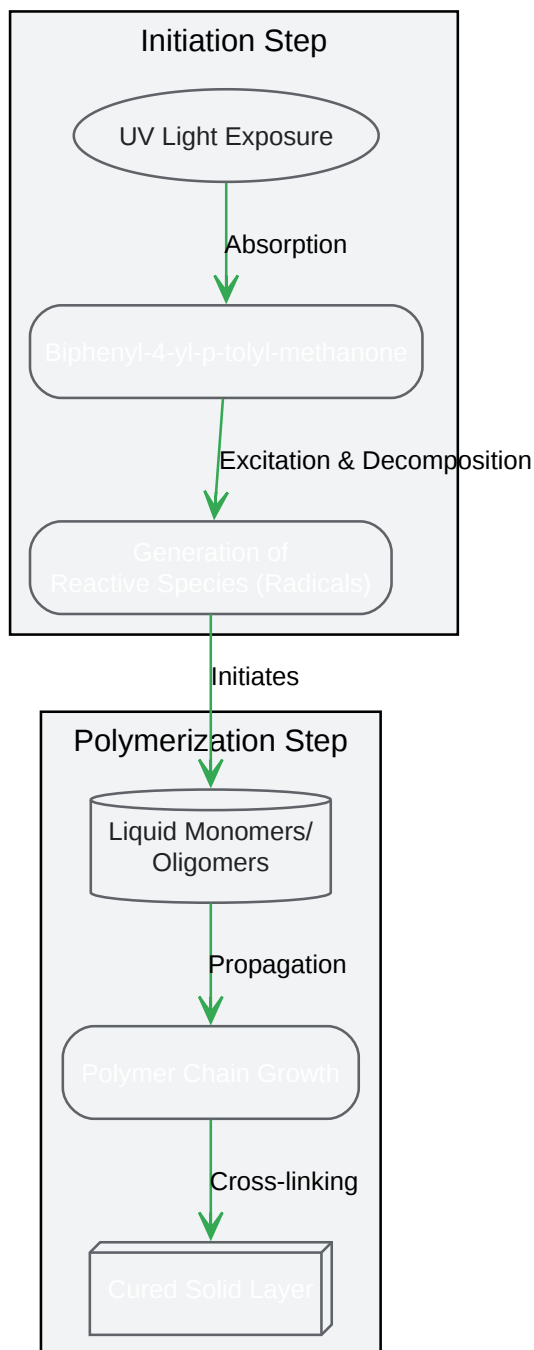
Applications

The primary context in which **Biphenyl-4-yl-p-tolyl-methanone** appears is within the patent literature related to polymer chemistry. Specifically, it has been cited as a component in photoinitiator systems for UV-curable compositions used in 3D printing.^{[1][2][3][4][5]} In this application, the molecule likely functions by absorbing UV light and generating reactive species to initiate polymerization.

Logical Relationship for Application

To illustrate the role of this compound in its main documented application, the following workflow can be considered.

Conceptual Workflow of a Photoinitiator in 3D Printing

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References

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- To cite this document: BenchChem. [Biphenyl-4-yl-p-tolyl-methanone: An Overview of Available Technical Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3052174#cas-number-and-iupac-name-for-biphenyl-4-yl-p-tolyl-methanone]

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